

The Ascendant Therapeutic Potential of 5-Bromoquinazolin-2-amine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromoquinazolin-2-amine

Cat. No.: B581877

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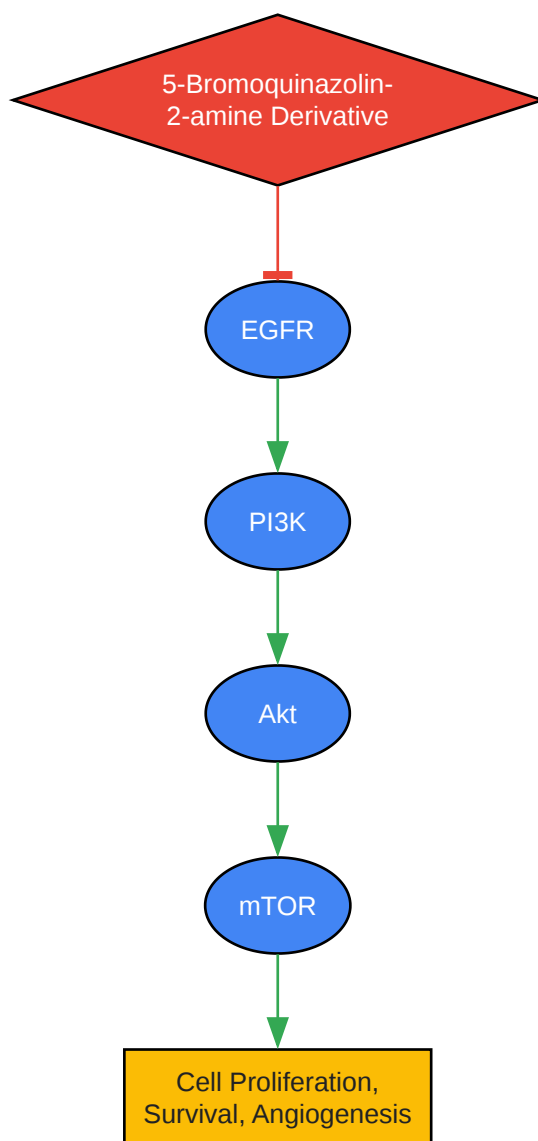
For Researchers, Scientists, and Drug Development Professionals

The quinazoline scaffold has long been a cornerstone in medicinal chemistry, renowned for its broad spectrum of biological activities. Among its numerous halogenated derivatives, the **5-bromoquinazolin-2-amine** core is emerging as a promising platform for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the synthesis, biological activities, and mechanisms of action of **5-bromoquinazolin-2-amine** derivatives, with a focus on their potential as anticancer and antimicrobial agents.

Synthesis of the 5-Bromoquinazolin-2-amine Scaffold

The synthetic routes to **5-bromoquinazolin-2-amine** derivatives often commence with commercially available and structurally related precursors. A common strategy involves the initial synthesis of a 6-bromo-quinazolinone intermediate from 5-bromoanthranilic acid. This intermediate can then be chemically modified to introduce the desired 2-amino functionality and subsequent derivatization at this position.

A representative synthetic workflow is depicted below:



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com